

4-Chloro-1H-indol-7-ol: An Overview of Available Data

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Compound of Interest

Compound Name: 4-chloro-1H-indol-7-ol

Cat. No.: B15071508

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide serves to provide available information on the chemical compound **4-chloro-1H-indol-7-ol**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental data, particularly regarding its biological activity and synthesis protocols, remains largely unavailable in the public domain. This document summarizes the confirmed chemical identifiers for this compound.

Chemical Identification

The standardized nomenclature and registry number for **4-chloro-1H-indol-7-ol** are essential for accurate identification and sourcing in a research and development setting.

Identifier	Value	Citation
IUPAC Name	4-chloro-1H-indol-7-ol	[1][2]
CAS Number	1227496-90-3	[1][2]

Data Unavailability

A thorough investigation for quantitative biological data, detailed experimental protocols for synthesis and biological assays, and any involvement in signaling pathways for **4-chloro-1H-indol-7-ol** did not yield specific results. The scientific literature provides extensive information

on related chloroindole and hydroxyindole derivatives, including their synthesis and diverse biological activities. For instance, various chloroindole derivatives have been investigated for their potential as anticancer agents. However, specific experimental details and quantitative data for **4-chloro-1H-indol-7-ol** are not present in the reviewed literature.

Therefore, the creation of summary tables for quantitative data, detailed experimental protocols, and diagrams of signaling pathways or experimental workflows as requested is not possible at this time due to the absence of published research on this specific compound.

Researchers interested in the potential applications of **4-chloro-1H-indol-7-ol** would likely need to undertake foundational research, including the development of a synthetic route and subsequent in vitro and in vivo screening to determine its biological activity and mechanism of action.

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References

- 1. mdpi.com [mdpi.com]
- 2. Indisulam | C₁₄H₁₂CIN₃O₄S₂ | CID 216468 - PubChem [pubchem.ncbi.nlm.nih.gov]
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